

Preparation of Oroxylin 7-O-glucoside stock solutions for cell culture.

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Compound of Interest

Compound Name: Oroxylin 7-O-glucoside

Cat. No.: B12374195

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Application Note

Introduction

Oroxylin 7-O-glucoside is a flavonoid glycoside, a derivative of the active flavonoid Oroxylin A, which is isolated from medicinal plants such as *Scutellaria baicalensis* and *Oroxylum indicum*.^{[1][2][3]} This compound, along with its aglycone Oroxylin A, has garnered significant interest in biomedical research due to its diverse pharmacological activities. These activities include anti-inflammatory, anti-cancer, and neuroprotective effects.^{[2][3]} The mechanism of action often involves the modulation of key cellular signaling pathways such as NF- κ B, MAPK, ERK1/2, Wnt/ β -catenin, and PTEN/PI3K/Akt.^{[1][3]} Accurate and reproducible in vitro studies investigating the biological effects of **Oroxylin 7-O-glucoside** rely on the correct preparation of stock solutions to ensure compound stability and consistent delivery to cell cultures. This document provides a detailed protocol for the preparation, storage, and application of **Oroxylin 7-O-glucoside** stock solutions for cell culture experiments.

Data Presentation

Table 1: Physicochemical Properties of **Oroxylin 7-O-glucoside**

Property	Value	Reference
Molecular Formula	C ₂₂ H ₂₂ O ₁₀	[1]
Molecular Weight	446.4 g/mol	[1]
Appearance	Solid	[4]
Purity	≥98%	[1]

Table 2: Solubility of Oroxylin A (Aglycone)

Solvent	Solubility	Reference
Dimethyl sulfoxide (DMSO)	~30 mg/mL	[4]
Dimethylformamide (DMF)	~30 mg/mL	[4]
1:4 DMSO:PBS (pH 7.2)	~0.20 mg/mL	[4]

Note: Specific solubility data for **Oroxylin 7-O-glucoside** is not readily available, but the glucoside moiety generally increases aqueous solubility compared to the aglycone. **Oroxylin 7-O-glucoside** is commercially available as a 10 mM solution in DMSO.

Table 3: Recommended Storage Conditions

Solution Type	Storage Temperature	Shelf Life
Dry Powder	-20°C	≥ 4 years (as Oroxylin A)
High-Concentration Stock in DMSO	-20°C or -80°C	Up to 6 months (general guideline)
Diluted Working Solutions in Media	2-8°C	Use immediately; do not store for more than one day.

Experimental Protocols

Protocol 1: Preparation of a 10 mM **Oroxylin 7-O-glucoside** Stock Solution in DMSO

Materials:

- **Oroxylin 7-O-glucoside** (solid, $\geq 98\%$ purity)
- Dimethyl sulfoxide (DMSO), cell culture grade, sterile
- Sterile microcentrifuge tubes or cryovials
- Calibrated analytical balance
- Vortex mixer

Procedure:

- **Aseptic Technique:** Perform all steps in a sterile environment, such as a laminar flow hood, to prevent contamination.
- **Weighing the Compound:** Accurately weigh a precise amount of **Oroxylin 7-O-glucoside** powder. For example, to prepare 1 mL of a 10 mM stock solution, weigh out 4.464 mg of the compound (Molecular Weight = 446.4 g/mol).
- **Dissolution:** Transfer the weighed powder to a sterile microcentrifuge tube. Add the calculated volume of sterile DMSO to achieve a final concentration of 10 mM. In this example, add 1 mL of DMSO.
- **Mixing:** Vortex the solution thoroughly until the **Oroxylin 7-O-glucoside** is completely dissolved. Gentle warming in a 37°C water bath may aid dissolution if necessary.
- **Aliquoting and Storage:** Aliquot the 10 mM stock solution into smaller, single-use volumes (e.g., 20-50 μL) in sterile cryovials. This prevents repeated freeze-thaw cycles which can degrade the compound. Store the aliquots at -20°C or -80°C.

Protocol 2: Preparation of Working Solutions for Cell Treatment

Materials:

- 10 mM **Oroxylin 7-O-glucoside** stock solution in DMSO

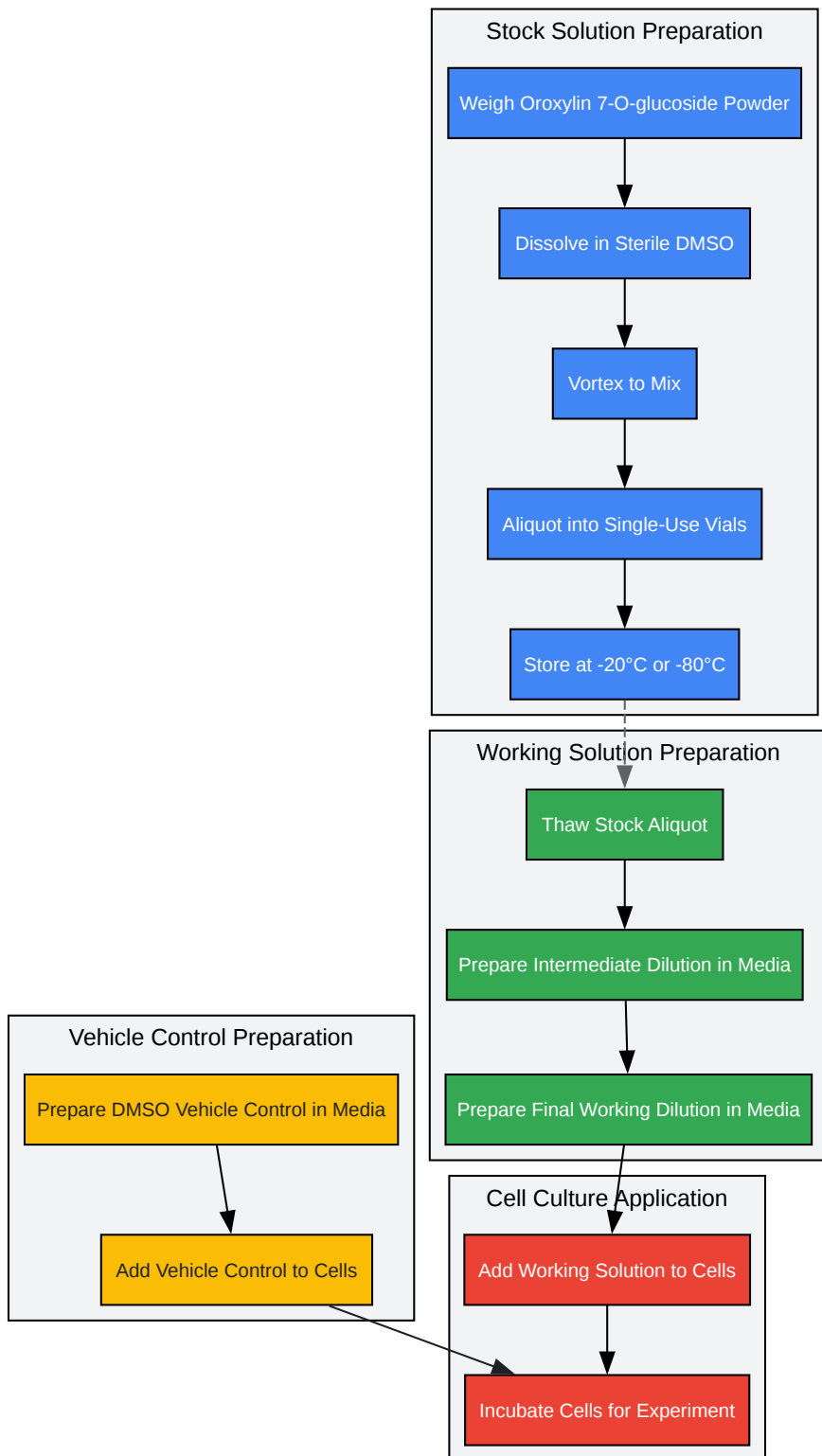
- Sterile, pre-warmed complete cell culture medium (e.g., DMEM or RPMI-1640 with FBS and antibiotics)
- Sterile microcentrifuge tubes
- Sterile, calibrated pipettes

Procedure:

- Thawing the Stock Solution: Thaw one aliquot of the 10 mM **Oroxylin 7-O-glucoside** stock solution at room temperature.
- Serial Dilution (Recommended): To minimize precipitation and ensure accurate final concentrations, perform a serial dilution.
 - Intermediate Dilution: First, dilute the 10 mM stock solution in complete cell culture medium to an intermediate concentration (e.g., 1 mM). For example, add 10 μ L of the 10 mM stock to 90 μ L of medium.
 - Final Dilution: Further dilute the intermediate solution to the desired final working concentration in the cell culture medium. For example, to achieve a final concentration of 10 μ M in 1 mL of medium, add 10 μ L of the 1 mM intermediate dilution to 990 μ L of medium.
- Vehicle Control: Prepare a vehicle control by adding the same final concentration of DMSO to the cell culture medium as is present in the **Oroxylin 7-O-glucoside**-treated samples. The final DMSO concentration should typically be kept below 0.1% (v/v) to avoid solvent-induced cytotoxicity.
- Application to Cells: Immediately add the freshly prepared working solutions (and vehicle control) to your cell cultures. Gently mix the culture plates or flasks to ensure even distribution.

Mandatory Visualization

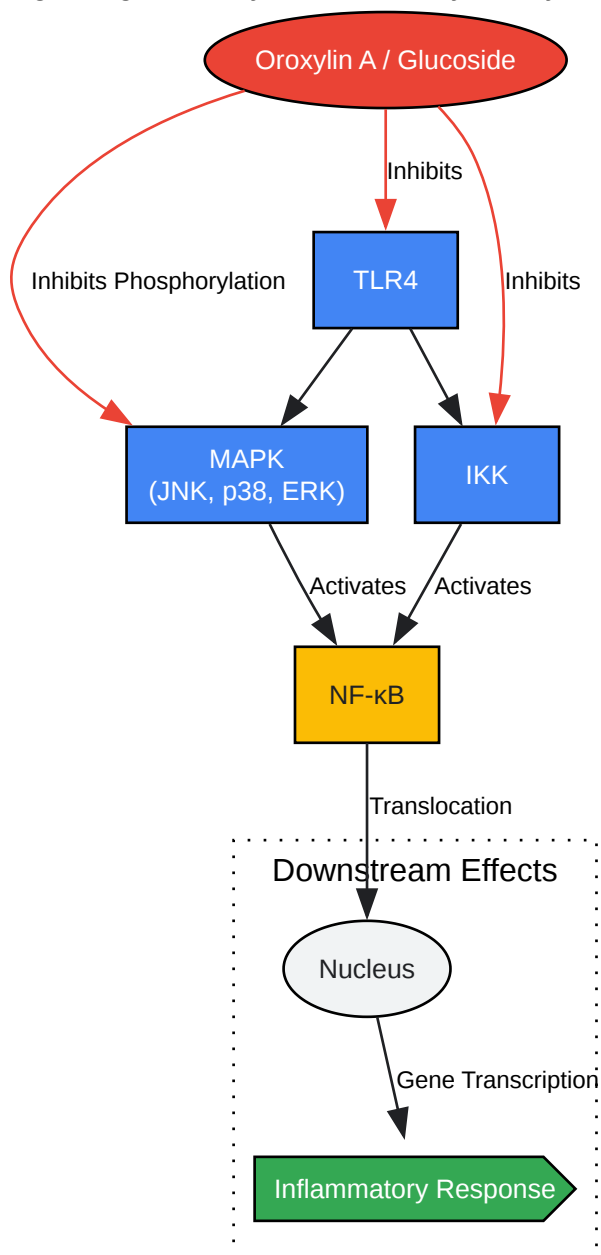
Experimental Workflow: Preparation and Application of Oroxylin 7-O-glucoside



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Caption: Workflow for preparing **Oroxylin 7-O-glucoside** solutions.

Simplified Signaling Pathway Modulated by Oroxylin A/Glucoside



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Caption: Oroxylin A's modulation of the TLR4/NF-κB signaling pathway.

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